

Personal protective equipment for handling 5-Nitrobenzo[d]oxazol-2(3H)-one

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]oxazol-2(3H)-one

Cat. No.: B458946

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Essential Safety and Handling Guide for 5-Nitrobenzo[d]oxazol-2(3H)-one

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **5-Nitrobenzo[d]oxazol-2(3H)-one** (CAS No: 3889-13-2). Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Hazards: **5-Nitrobenzo[d]oxazol-2(3H)-one** is a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the primary defense against exposure. The following table outlines the recommended PPE for handling **5-Nitrobenzo[d]oxazol-2(3H)-one**.

Situation	Required PPE	Specifications & Notes
Routine Handling (Small Quantities)	Eye/Face Protection Hand Protection Lab Coat	Chemical safety goggles or a face shield that meets OSHA 29 CFR 1910.133 or European Standard EN166 standards.[3] [4]Chemically resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use.[3] Standard laboratory coat.
Risk of Dust/Aerosol Generation	Respiratory Protection	A NIOSH/MSHA-approved respirator is required.[5] For dust generation, an N95 dust mask or handling the substance under a certified chemical fume hood is recommended.[3] In cases of exceeded exposure limits or irritation, a full-face respirator should be used.[6]
Large Spills or Releases	Full Body Protection	Splash goggles, a full suit, dust respirator, boots, and gloves are necessary. A self-contained breathing apparatus may be required depending on the scale of the spill.[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for minimizing the risks associated with handling **5-Nitrobenzo[d]oxazol-2(3H)-one**.

1. Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area. For any procedure that may generate dust, use a certified chemical fume hood.[1][3]
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][4]
- PPE Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or degradation.[3] Do not use compromised equipment.

2. Handling the Chemical:

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[1][3] Do not eat, drink, or smoke in the work area.[1][7]
- Avoiding Contamination: Keep containers securely sealed when not in use.[1] Avoid physical damage to containers.[1]

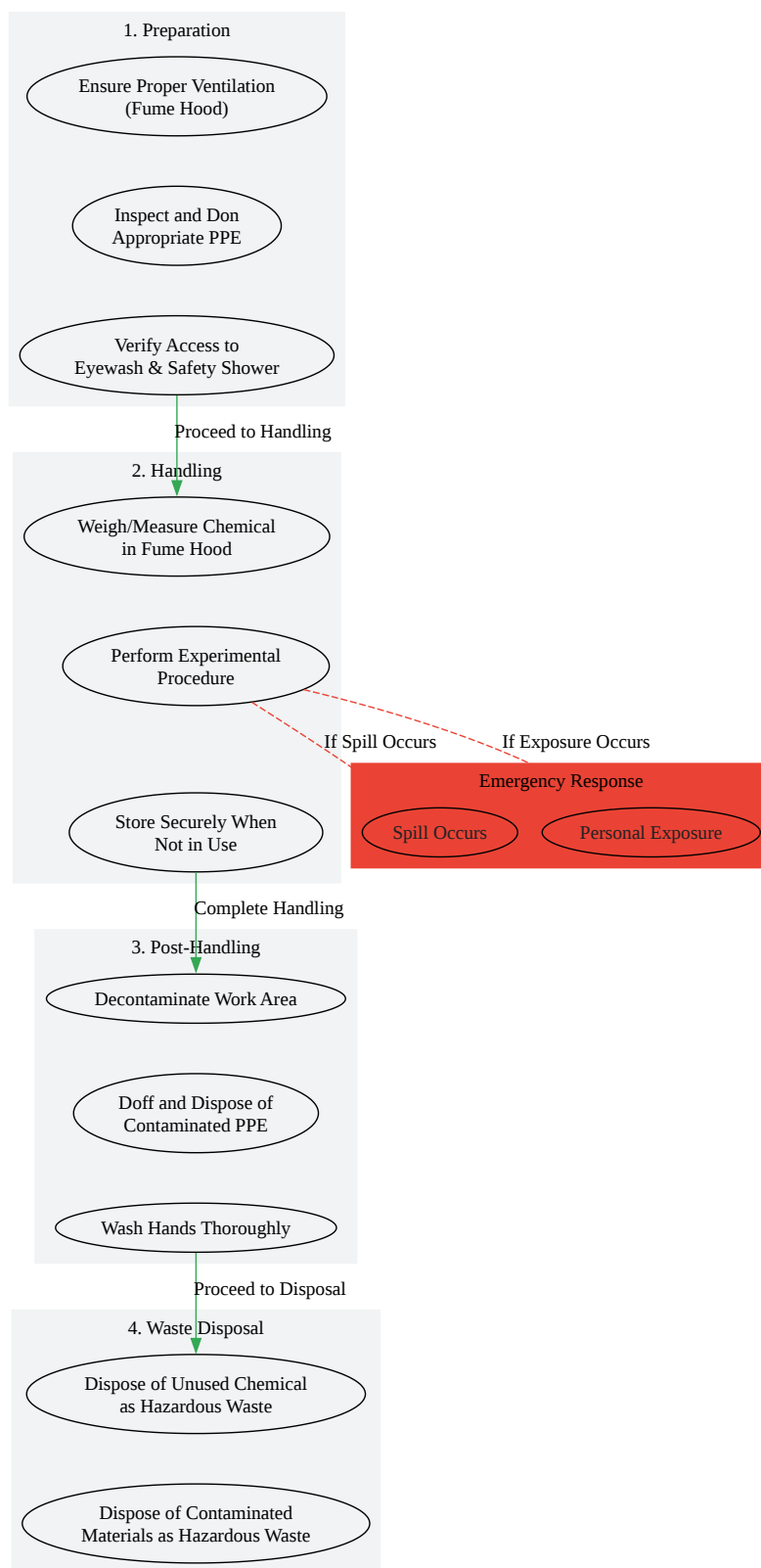
3. Emergency Procedures:

- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][7] Remove contact lenses, if present and easy to do. Continue rinsing.[1][7] If eye irritation persists, get medical advice.[7]
- Skin Contact: If on skin, wash with plenty of soap and water.[1] If skin irritation occurs, seek medical attention.[7] Take off contaminated clothing and wash it before reuse.[1][7]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][7] Call a poison center or doctor if you feel unwell.[7]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[7] Rinse mouth.[7]

Disposal Plan

Proper disposal of **5-Nitrobenzo[d]oxazol-2(3H)-one** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Material to be Disposed Of	Disposal Procedure
Unused or Waste 5-Nitrobenzo[d]oxazol-2(3H)-one	Dispose of contents/container to an approved waste disposal plant. Collect and arrange for disposal. [6]
Contaminated PPE (Gloves, lab coat, etc.)	Place in a sealed, labeled container for disposal as chemical waste. Do not mix with general laboratory trash.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Dispose of the rinsed container in accordance with local, state, and federal regulations.
Spill Cleanup Materials	Mix with sand or similar inert absorbent material, sweep up, and keep in a tightly closed container for disposal. [5]



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Safe handling workflow for **5-Nitrobenzo[d]oxazol-2(3H)-one**.

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